

"2-Bromo-4-(5-chloro-2-methoxy-phenyl)-thiazole" characterization data

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Compound of Interest

Compound Name: 2-Bromo-4-(5-chloro-2-methoxy-phenyl)-thiazole

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An In-depth Technical Guide to the Synthesis and Characterization of **2-Bromo-4-(5-chloro-2-methoxy-phenyl)-thiazole**

This guide provides a comprehensive overview of the proposed synthesis and detailed analytical characterization of the novel heterocyclic compound, **2-Bromo-4-(5-chloro-2-methoxy-phenyl)-thiazole**. Designed for researchers, medicinal chemists, and professionals in drug development, this document outlines a robust synthetic pathway and predicts the spectroscopic data essential for structural elucidation and quality control. The methodologies and interpretations are grounded in established chemical principles and supported by data from analogous structures.

Introduction: The Thiazole Scaffold in Modern Chemistry

The thiazole ring, a five-membered aromatic heterocycle containing sulfur and nitrogen, is a cornerstone of medicinal chemistry. This structural motif is present in a wide array of natural products, most notably Vitamin B1 (thiamine), and in numerous synthetic pharmaceuticals with diverse therapeutic applications.^[1] The versatility of the thiazole scaffold allows for extensive

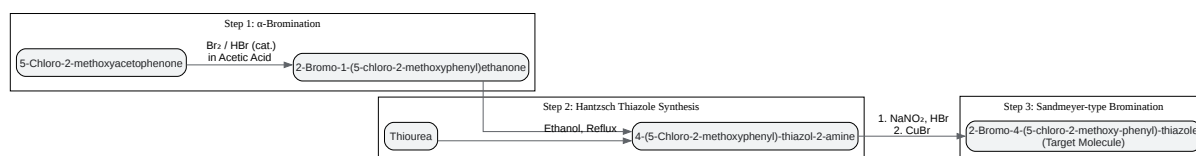
functionalization, enabling the fine-tuning of steric, electronic, and physicochemical properties to optimize biological activity.

The target molecule, **2-Bromo-4-(5-chloro-2-methoxy-phenyl)-thiazole**, combines several features of interest for drug discovery. The 2-bromo-thiazole unit is a versatile synthetic handle for further molecular elaboration through cross-coupling reactions.[2][3] The 5-chloro-2-methoxy-phenyl substituent introduces functionalities known to influence a compound's pharmacokinetic and pharmacodynamic profile. The strategic placement of chloro and methoxy groups can significantly impact protein-ligand interactions and metabolic stability.[4] This guide provides a predictive but detailed framework for the synthesis and characterization of this promising, yet uncharacterized, molecule.

Proposed Synthesis: A Modified Hantzsch Approach

The most logical and well-established method for constructing the 4-arylthiazole core is the Hantzsch thiazole synthesis.[5][6] This reaction involves the condensation of an α -haloketone with a thioamide. To obtain the desired 2-bromo substitution, a multi-step approach starting from a 2-aminothiazole intermediate is proposed. This ensures a high-yielding and unambiguous pathway.

The overall synthetic workflow is depicted below:



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Caption: Proposed multi-step synthesis of the target molecule.

Experimental Protocol: Synthesis

Part A: Synthesis of 2-Bromo-1-(5-chloro-2-methoxyphenyl)ethanone (α -haloketone intermediate)

- To a solution of 5-Chloro-2-methoxyacetophenone (1.0 eq) in glacial acetic acid, add a catalytic amount of 48% hydrobromic acid.^[7]
- Warm the mixture to 50-60°C.
- Add a solution of bromine (1.05 eq) in glacial acetic acid dropwise with vigorous stirring.
- After the addition is complete, continue stirring at 60°C for 2-3 hours until TLC analysis indicates the consumption of the starting material.
- Cool the reaction mixture to room temperature and pour it into ice-water.
- Collect the precipitated solid by vacuum filtration, wash thoroughly with water to remove acetic acid, and dry under vacuum. The crude product can be purified by recrystallization from ethanol.

Part B: Synthesis of 4-(5-Chloro-2-methoxyphenyl)-thiazol-2-amine (Hantzsch Reaction)^[8]

- In a round-bottom flask, dissolve the crude 2-Bromo-1-(5-chloro-2-methoxyphenyl)ethanone (1.0 eq) and thiourea (1.1 eq) in absolute ethanol.
- Heat the mixture to reflux and stir for 4-6 hours. Monitor the reaction progress by TLC.
- Upon completion, cool the reaction mixture. The hydrobromide salt of the product may precipitate.
- Neutralize the mixture by adding a saturated aqueous solution of sodium bicarbonate until the pH is ~8.
- The neutral 2-aminothiazole product will precipitate. Collect the solid by filtration, wash with water, and dry.

Part C: Synthesis of **2-Bromo-4-(5-chloro-2-methoxy-phenyl)-thiazole** (Sandmeyer-type Reaction)

- Suspend the 4-(5-Chloro-2-methoxyphenyl)-thiazol-2-amine (1.0 eq) in an aqueous solution of 48% HBr at 0-5°C in an ice bath.
- Slowly add a solution of sodium nitrite (1.2 eq) in water dropwise, maintaining the temperature below 5°C. Stir for 30 minutes to ensure complete diazotization.
- In a separate flask, prepare a solution of copper(I) bromide (1.5 eq) in 48% HBr.
- Add the cold diazonium salt solution to the CuBr solution portion-wise with vigorous stirring.
- Allow the reaction to warm to room temperature and stir for an additional 1-2 hours.
- Extract the product with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the final compound.

Structural Elucidation and Predicted Characterization Data

The identity and purity of the synthesized **2-Bromo-4-(5-chloro-2-methoxy-phenyl)-thiazole** would be confirmed using a combination of spectroscopic techniques. Based on the analysis of structurally similar compounds, the following data are predicted.^{[1][9][10]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectroscopy: The proton NMR spectrum is expected to provide key information about the aromatic and heteroaromatic protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Number of Protons	Assignment	Rationale
~7.8 - 8.0	s	1H	Thiazole C5-H	The lone proton on the thiazole ring appears downfield due to the aromatic ring current and the electron-withdrawing nature of the adjacent sulfur atom and bromine at C2. [1]
~7.5 - 7.6	d	1H	Phenyl C6-H	This proton is ortho to the thiazole substituent and is expected to be a doublet.
~7.3 - 7.4	dd	1H	Phenyl C4-H	This proton is coupled to both the C3-H and C6-H protons, resulting in a doublet of doublets.
~7.0 - 7.1	d	1H	Phenyl C3-H	This proton is ortho to the electron-donating methoxy group and will appear as a doublet.

~3.9 - 4.0

s

3H

-OCH₃

The methoxy protons appear as a sharp singlet in the typical region for such groups.[\[10\]](#)

¹³C NMR Spectroscopy: The carbon NMR spectrum will confirm the carbon framework of the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~155 - 158	Phenyl C2 (C-OCH ₃)	The carbon bearing the methoxy group is significantly deshielded. [11]
~150 - 154	Thiazole C4	The carbon atom of the thiazole ring attached to the phenyl group.
~135 - 138	Thiazole C2 (C-Br)	The carbon atom bonded to bromine is expected to be downfield.
~130 - 133	Phenyl C1	The carbon atom attached to the thiazole ring.
~128 - 130	Phenyl C4	Aromatic CH carbon.
~126 - 128	Phenyl C6	Aromatic CH carbon.
~124 - 126	Phenyl C5 (C-Cl)	The carbon atom bonded to chlorine.
~115 - 118	Thiazole C5	The protonated carbon of the thiazole ring. [1]
~112 - 114	Phenyl C3	Aromatic CH carbon shielded by the adjacent methoxy group.
~56 - 57	-OCH ₃	Typical chemical shift for a methoxy carbon attached to an aromatic ring. [11]

Infrared (IR) Spectroscopy

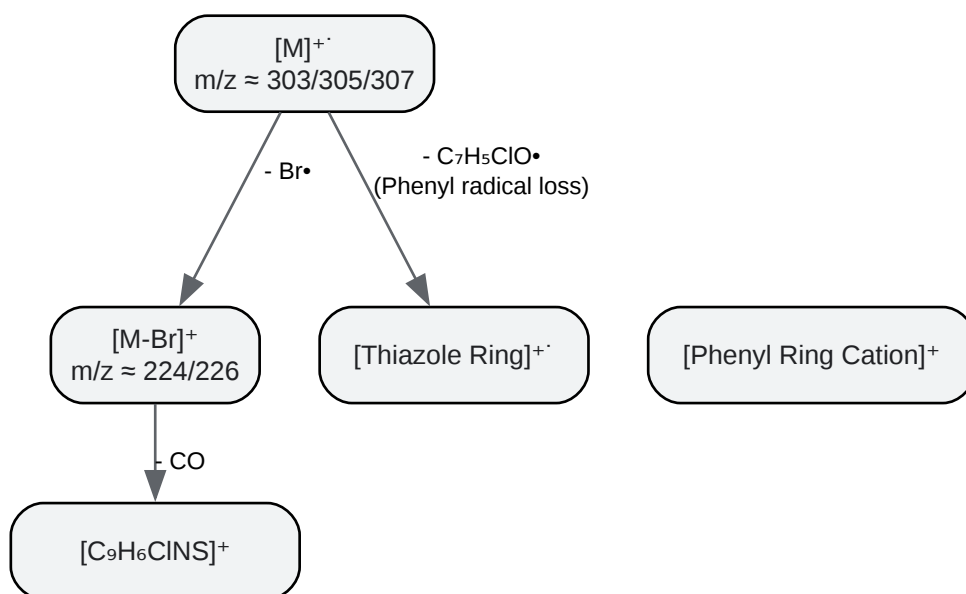
The IR spectrum will identify the key functional groups present in the molecule.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3100 - 3000	C-H Stretch	Aromatic (Phenyl and Thiazole)
2950 - 2850	C-H Stretch	Aliphatic (-OCH ₃)
~1600, ~1480	C=C / C=N Stretch	Aromatic Ring Skeletal Vibrations
~1250	C-O Stretch	Aryl Ether (-OCH ₃)
~850 - 750	C-H Out-of-plane bend	Substituted Aromatic Rings
~700 - 600	C-Cl Stretch	Aryl Chloride
~600 - 500	C-Br Stretch	Bromo-thiazole

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight and provide structural information through fragmentation analysis.

- Molecular Ion (M⁺):** The molecular ion peak is the most critical piece of information. Due to the presence of bromine (isotopes ⁷⁹Br and ⁸¹Br in ~1:1 ratio) and chlorine (isotopes ³⁵Cl and ³⁷Cl in ~3:1 ratio), the molecular ion will appear as a cluster of peaks. The most prominent peaks will be at M, M+2, and M+4, with a characteristic intensity pattern reflecting the isotopic abundances. The calculated monoisotopic mass for C₁₀H₇BrClNSO is approximately 302.92 g/mol .
- Fragmentation Pattern:** Electron impact (EI) ionization would likely induce fragmentation. A plausible pathway is initiated by the loss of the bromine atom or cleavage of the bond between the two aromatic rings.



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